

Propargyl-PEG14-Boc molecular weight and formula

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Compound of Interest

Compound Name: Propargyl-PEG14-Boc

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Propargyl-PEG14-Boc: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

This document provides core technical data on **Propargyl-PEG14-Boc**, a bifunctional molecule commonly utilized in bioconjugation and drug development, particularly as a PEG-based PROTAC linker. The molecule incorporates a propargyl group for click chemistry applications, a polyethylene glycol (PEG) spacer to enhance solubility and pharmacokinetic properties, and a tert-butyloxycarbonyl (Boc) protecting group.

Molecular Data

The fundamental quantitative properties of **Propargyl-PEG14-Boc** are summarized in the table below. This data is essential for experimental design, including reaction stoichiometry and analytical characterization.

Property	Value	Source(s)
Molecular Formula	C ₃₆ H ₆₈ O ₁₆	[1][2][3]
Molecular Weight	756.92 g/mol	[1][2]
Exact Mass	756.4500 u	[1]
Elemental Analysis	C: 57.13%; H: 9.06%; O: 33.82%	[1]

Note: The molecular weight may also be cited as 756.9 g/mol [3].

Structural and Functional Information

Propargyl-PEG14-Boc, also known as Propargyl-PEG14-t-Butyl Ester, is a chemical compound that features a terminal alkyne group (propargyl) and a tert-butyl protected carboxyl group[1][3]. The propargyl group enables covalent linkage to azide-modified molecules via a copper-catalyzed azide-alkyne cycloaddition (CuAAC), a highly efficient and specific click chemistry reaction[3]. The hydrophilic PEG14 spacer enhances the solubility of the molecule in aqueous media, a valuable attribute for biological applications[3]. The Boc protecting group can be removed under acidic conditions to reveal a carboxylic acid, enabling further conjugation strategies[3].

This document focuses on the core molecular data for **Propargyl-PEG14-Boc**. Detailed experimental protocols and signaling pathway diagrams are beyond the scope of this technical summary and would be specific to the application in which this molecule is employed.

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